

# An In-depth Technical Guide to the Physical Properties of 1-Bromononane-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B12396705

[Get Quote](#)

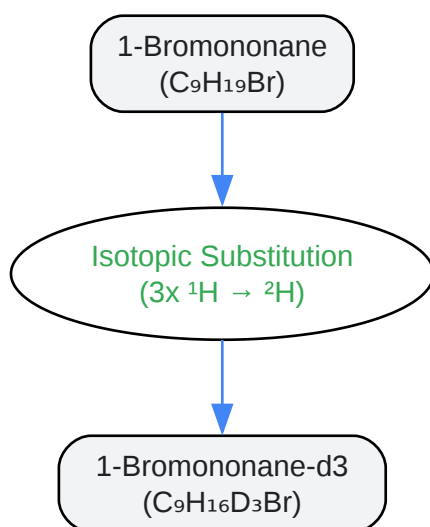
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Bromononane-d3**, a deuterated analog of 1-bromononane. Given the limited availability of direct experimental data for this specific isotopologue, this document presents a combination of calculated values, data from its non-deuterated counterpart, and established scientific principles regarding the effects of isotopic substitution. Detailed experimental protocols for the determination of these properties are also provided.

## Introduction to 1-Bromononane-d3

**1-Bromononane-d3** is a saturated alkyl halide in which three hydrogen atoms have been replaced by their heavy isotope, deuterium. This isotopic labeling makes it a valuable tool in various scientific applications, particularly in mechanistic studies, as a tracer in metabolic investigations, and as an internal standard for mass spectrometry-based quantitative analysis. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can lead to a slower rate of metabolic cleavage, a phenomenon known as the kinetic isotope effect. Understanding the physical properties of this compound is crucial for its correct handling, application, and the accurate interpretation of experimental results.

The logical relationship and structural difference between the standard compound and its deuterated analog are illustrated below.



[Click to download full resolution via product page](#)

**Figure 1:** Isotopic relationship between 1-Bromononane and **1-Bromononane-d3**.

## Data Presentation: Physical Properties

The following table summarizes the key physical properties of **1-Bromononane-d3**. Where direct experimental data is unavailable, values are calculated or estimated based on the well-characterized properties of 1-bromononane.

Property	1-Bromononane-d3 (Calculated/Estimated)	1-Bromononane (Experimental Data)
Molecular Formula	C <sub>9</sub> H <sub>16</sub> D <sub>3</sub> Br	C <sub>9</sub> H <sub>19</sub> Br[1][2][3]
Molecular Weight	210.17 g/mol	207.15 g/mol [1][2]
CAS Number	1219799-20-8	693-58-3
Appearance	Expected to be a clear, colorless liquid	Clear, colorless liquid
Density	Expected to be slightly > 1.084 g/mL at 25°C	1.084 g/mL at 25°C
Boiling Point	Expected to be slightly > 201°C	201°C at 1013 hPa
Melting Point	Expected to be similar to -29°C	-29°C
Refractive Index	Expected to be similar to 1.454	n <sub>20/D</sub> 1.454
Isotopic Purity	Typically >98 atom % D	N/A

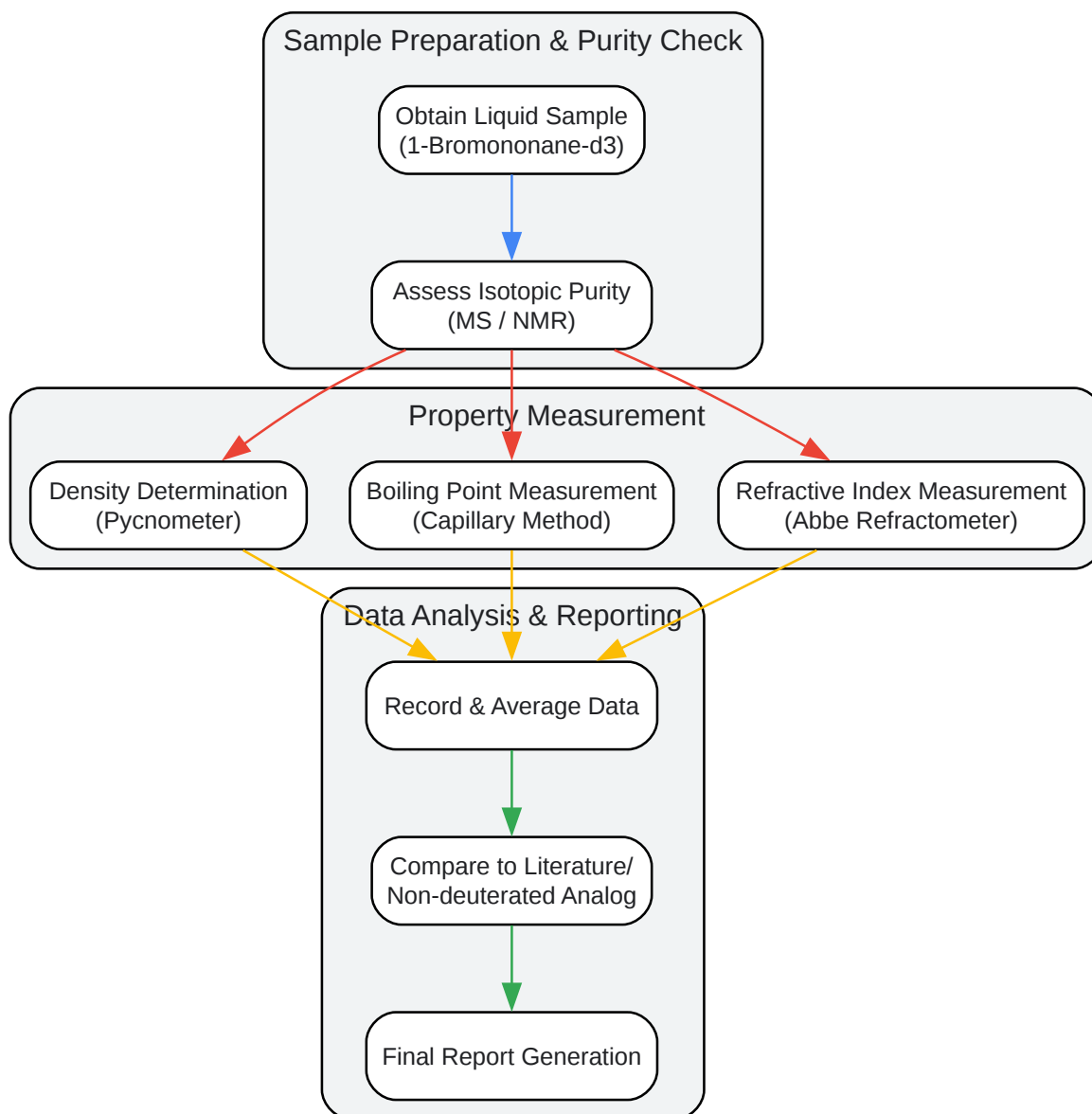
Note: The density and boiling point of deuterated compounds are typically slightly higher than their non-deuterated analogs due to the increased molecular mass.

## Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid compound like **1-Bromononane-d3**.

## General Workflow for Physical Property Characterization

The overall process for characterizing the physical properties of a liquid sample follows a structured workflow to ensure accuracy and reproducibility.



[Click to download full resolution via product page](#)

**Figure 2:** Experimental workflow for physical property characterization.

## Protocol for Density Determination (Pycnometer Method)

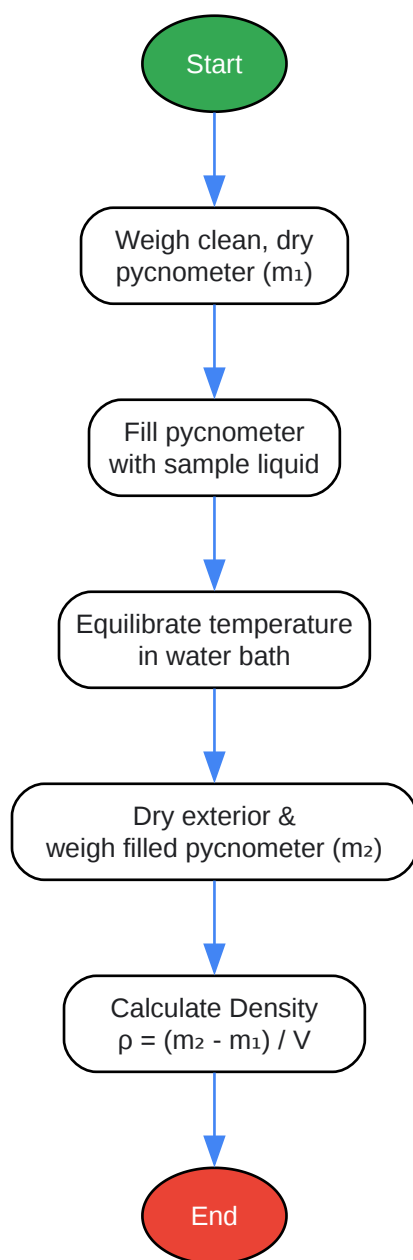
This method provides a highly precise means of determining the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper and a capillary hole)
- Analytical balance (precision of  $\pm 0.0001$  g)
- Thermostatic water bath
- Thermometer

Procedure:

- Preparation: Thoroughly clean and dry the pycnometer and its stopper.
- Tare Weight: Place the empty, dry pycnometer with its stopper on the analytical balance and record its mass ( $m_1$ ).
- Filling: Fill the pycnometer with the sample liquid (**1-Bromononane-d3**).
- Temperature Equilibration: Place the filled pycnometer in a thermostatic water bath set to a specific temperature (e.g., 25.0°C). Allow it to equilibrate for at least 15-20 minutes.
- Volume Adjustment: Insert the stopper. Excess liquid will be forced out through the capillary. Carefully wipe dry the exterior of the pycnometer.
- Gross Weight: Weigh the filled pycnometer and record its mass ( $m_2$ ).
- Calibration: Repeat steps 1-6 using a reference liquid with a known density at the same temperature, such as distilled water, to determine the exact volume of the pycnometer ( $V$ ).
- Calculation: The density ( $\rho$ ) of the sample is calculated using the formula:  $\rho = (m_2 - m_1) / V$



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Bromononane-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12396705#1-bromononane-d3-physical-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)